

Phenyl salicylate solubility in different organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenyl Salicylate

Cat. No.: B1677678

[Get Quote](#)

Phenyl Salicylate Solubility: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **phenyl salicylate** in various organic solvents. **Phenyl salicylate**, also known as salol, is a chemical compound with applications in pharmaceuticals, polymers, and cosmetics. A thorough understanding of its solubility is crucial for its formulation, synthesis, and purification. This document compiles quantitative solubility data, details experimental methodologies for solubility determination, and presents a visual workflow for these procedures.

Quantitative Solubility Data of Phenyl Salicylate

The solubility of **phenyl salicylate** has been determined in a range of organic solvents. The following tables summarize the available quantitative data, presenting solubility in various units at different temperatures.

Table 1: Solubility of **Phenyl Salicylate** in Various Organic Solvents at 25°C (298.15 K)

Solvent	Solubility (g/100 g)
Absolute Ethanol	53
Ethyl Acetate	470
Methyl Ethyl Ketone	620
Toluene	460
Stoddard Solvent	88

Table 2: Mole Fraction Solubility of **Phenyl Salicylate** in Alcohols at Various Temperatures^[1]

Temperature (K)	Methanol	Ethanol	1-Propanol	2-Propanol	1-Butanol	2-Butanol	2-Methyl-1-propanol
283.15	0.0215	0.0243	0.0272	0.0221	0.0298	0.0326	0.0232
288.15	0.0345	0.0389	0.0430	0.0353	0.0471	0.0515	0.0368
293.15	0.0602	0.0681	0.0756	0.0621	0.0825	0.0902	0.0645
298.15	0.1180	0.1340	0.1520	0.1240	0.1650	0.1810	0.1290
303.15	0.2510	0.2850	0.3298	0.2690	0.3580	0.3920	0.2800
308.15	0.5480	0.6210	0.7180	0.5860	0.7790	0.8530	0.6100

Qualitative solubility information indicates that **phenyl salicylate** is also soluble in ether, chloroform, benzene, and turpentine.^{[2][3]} It is sparingly soluble in chloroform-benzene mixtures and practically insoluble in water and glycerol.^{[2][3]}

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of a solid compound like **phenyl salicylate** in an organic solvent. The most common and reliable method is the equilibrium shake-flask method, followed by a quantitative analysis of the saturated solution.

Equilibrium Shake-Flask Method

This method is considered the gold standard for determining thermodynamic solubility.^[1]

a. Materials:

- **Phenyl Salicylate** (high purity)
- Solvent of interest (analytical grade)
- Conical flasks or vials with airtight stoppers
- Thermostatically controlled shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Pipettes and volumetric flasks

b. Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of solid **phenyl salicylate** to a known volume or mass of the solvent in a conical flask. The excess solid is crucial to ensure that equilibrium is reached and the solution is saturated.
- **Equilibration:** Seal the flasks tightly and place them in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the flasks for a sufficient period to allow the system to reach equilibrium. This can range from 24 to 72 hours, depending on the solvent and temperature. It is advisable to perform preliminary experiments to determine the necessary equilibration time.
- **Phase Separation:** Once equilibrium is achieved, cease agitation and allow the excess solid to settle. It is critical to maintain the temperature of the solution during this step.
- **Sampling:** Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled pipette to match the equilibration temperature. This prevents precipitation or further dissolution of the solute during sampling.

- Filtration: Immediately filter the collected sample using a syringe filter into a pre-weighed volumetric flask. The filter membrane should be compatible with the solvent and have a pore size small enough to remove all undissolved solid particles (e.g., 0.45 μm).

c. Quantitative Analysis: The concentration of **phenyl salicylate** in the filtered saturated solution can be determined using various techniques, with gravimetric analysis and UV-Vis spectroscopy being common choices.

Gravimetric Analysis

a. Procedure:

- Accurately weigh the volumetric flask containing the filtered saturated solution.
- Evaporate the solvent from the flask under reduced pressure or in a fume hood. Gentle heating may be applied to expedite the process, but care must be taken to avoid decomposition of the **phenyl salicylate**.
- Once the solvent is completely removed, place the flask in a desiccator to cool to room temperature and then weigh it again.
- The mass of the dissolved **phenyl salicylate** is the difference between the final and initial weights of the flask.
- The solubility can then be expressed in various units, such as grams of solute per 100 g of solvent or moles of solute per liter of solution.

UV-Vis Spectrophotometry

This method is suitable when the solute has a chromophore that absorbs ultraviolet or visible light.

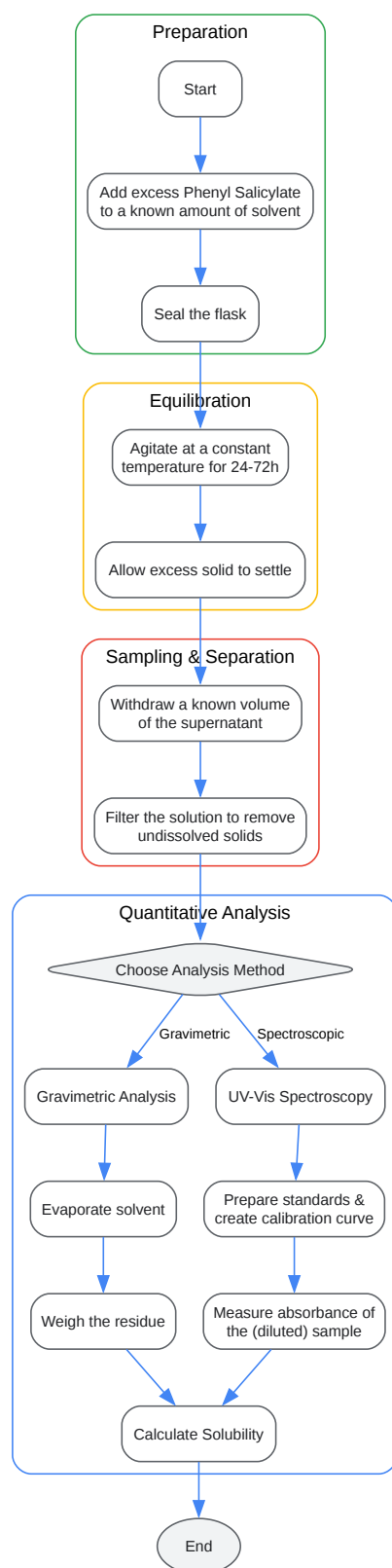
a. Procedure:

- Preparation of Standard Solutions: Prepare a series of standard solutions of **phenyl salicylate** in the solvent of interest with known concentrations.

- Calibration Curve: Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **phenyl salicylate**. Plot a calibration curve of absorbance versus concentration.
- Sample Analysis: Dilute the filtered saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample at the same λ_{max} .
- Use the calibration curve to determine the concentration of **phenyl salicylate** in the diluted sample and then calculate the concentration in the original saturated solution, accounting for the dilution factor.

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental procedure for determining the solubility of **phenyl salicylate** using the shake-flask method followed by quantitative analysis.



[Click to download full resolution via product page](#)

Experimental workflow for solubility determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 3. Phenyl salicylate | 118-55-8 [chemicalbook.com]
- To cite this document: BenchChem. [Phenyl salicylate solubility in different organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1677678#phenyl-salicylate-solubility-in-different-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

